

Preventing precipitation of N-acetyl lysyltyrosylcysteine amide in buffers

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Compound of Interest

Compound Name: *N-acetyl lysyltyrosylcysteine amide*

Cat. No.: *B11933335*

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Technical Support Center: N-acetyl lysyltyrosylcysteine amide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the precipitation of **N-acetyl lysyltyrosylcysteine amide** in buffer solutions.

Frequently Asked Questions (FAQs)

Q1: What are the key physicochemical properties of **N-acetyl lysyltyrosylcysteine amide**?

N-acetyl lysyltyrosylcysteine amide is a tripeptide inhibitor of the enzyme myeloperoxidase (MPO).^{[1][2][3][4][5]} Its solubility is dictated by its amino acid composition and terminal modifications. The N-terminus is acetylated, removing the positive charge, while the C-terminus is an amide, which removes the negative charge. The key amino acid residues are Lysine (basic and hydrophilic), Tyrosine (hydrophobic), and Cysteine.^[6] The presence of the basic lysine residue gives the peptide a net positive charge at neutral or acidic pH.

Table 1: Physicochemical Properties of **N-acetyl lysyltyrosylcysteine amide**

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₁ N ₅ O ₅ S	[2][3][7]
Molecular Weight	453.56 g/mol	[2][3][7]
Predicted pKa	9.18 ± 0.10	[2]
Solubility in H ₂ O	100 mM or 125 mg/mL (may require sonication)	[1][3]
Solubility in DMSO	55 mg/mL (121.26 mM)	[8]
Appearance	White to off-white solid	[2]

Q2: Why is my **N-acetyl lysyltyrosylcysteine amide** precipitating in the buffer?

Peptide precipitation is a common issue influenced by several factors:

- **pH and Isoelectric Point (pI):** Peptides are least soluble at their isoelectric point (pI), the pH at which they have a net-zero charge.[9] Since **N-acetyl lysyltyrosylcysteine amide** is a basic peptide (due to the lysine residue), its pI is likely above neutral pH. If your buffer pH is close to its pI, precipitation can occur.
- **Ionic Strength:** High concentrations of salts in a buffer can lead to a phenomenon called "salting out," where the salt ions compete with the peptide for water molecules, reducing its solubility and causing precipitation.[10][11]
- **Buffer Composition:** Some buffer components can interact directly with the peptide, leading to insolubility. For instance, phosphate buffers can sometimes cause precipitation issues with certain peptides.[11][12][13]
- **Concentration:** The peptide may be precipitating simply because its concentration in the buffer exceeds its solubility limit under those specific conditions.
- **Temperature:** Temperature can affect solubility, though the effect varies between peptides. [10][14]

Q3: What is the recommended initial approach for dissolving this peptide?

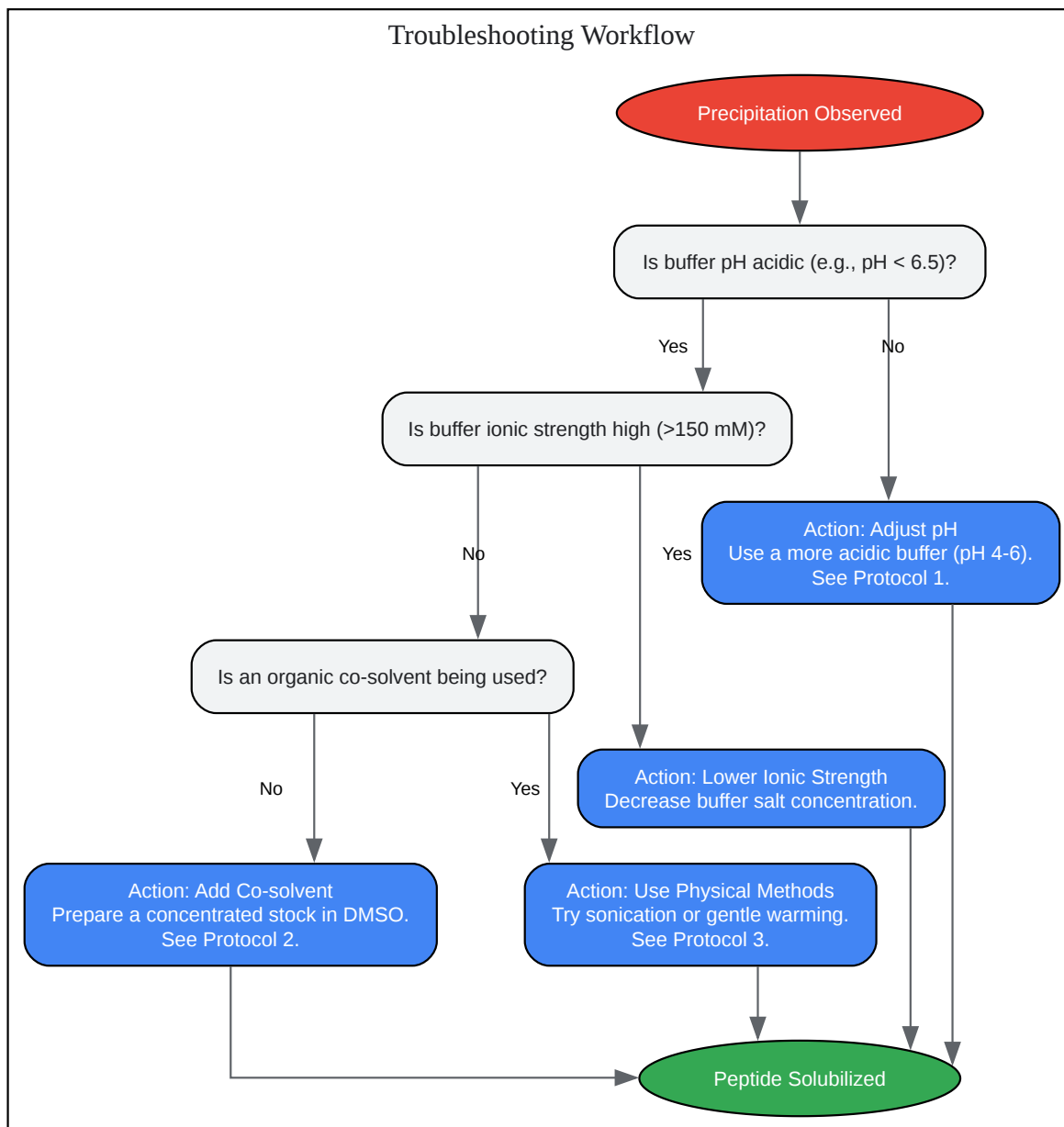
Given its reported solubility, the recommended starting solvent is sterile, deionized water.^[1] If solubility is an issue, brief sonication is recommended to aid dissolution.^{[3][15][16]} For preparing high-concentration stock solutions, Dimethyl sulfoxide (DMSO) is a suitable alternative.^[8] When diluting a DMSO stock into an aqueous buffer, it is crucial to add the peptide stock solution to the buffer slowly while vortexing to avoid localized high concentrations that can cause immediate precipitation.^[16]

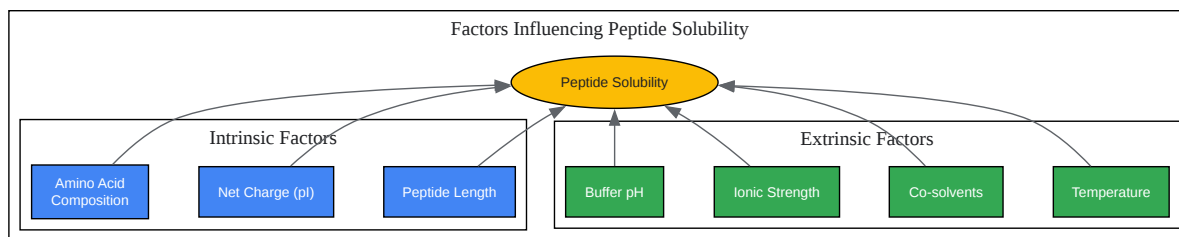
Troubleshooting Guide

This guide provides systematic steps to address the precipitation of **N-acetyllysyltyrosylcysteine amide** during your experiments.

Problem: The peptide solution turned cloudy or formed a precipitate after being added to my experimental buffer.

This is a common indication that the peptide is not soluble under the current buffer conditions. Follow the workflow below to identify and resolve the issue.





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